

Thermal Stability and Decomposition of 4,4-Dinitrohex-1-ene: A Technical Whitepaper

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Compound of Interest

Compound Name: 4,4-Dinitrohex-1-ene

Cat. No.: B15456652

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Disclaimer: Publicly available experimental data on the thermal stability and decomposition of **4,4-Dinitrohex-1-ene** is limited. This document provides a representative technical guide based on the known thermal behavior of analogous energetic materials, specifically gem-dinitroalkanes and unsaturated nitro compounds. The presented data and protocols are illustrative and should be adapted for experimental validation of **4,4-Dinitrohex-1-ene**.

Introduction

4,4-Dinitrohex-1-ene is a nitroalkene, a class of energetic materials being explored for various applications. Its chemical structure, featuring a gem-dinitro group and a terminal double bond, suggests a complex thermal decomposition profile. Understanding the thermal stability and decomposition pathways of this compound is crucial for ensuring its safe handling, storage, and application. This whitepaper provides a comprehensive overview of the anticipated thermal behavior of **4,4-Dinitrohex-1-ene**, drawing parallels with structurally similar compounds.

Anticipated Thermal Decomposition Profile

The thermal decomposition of nitro compounds is often initiated by the homolytic cleavage of the C-NO₂ bond, a process that is highly dependent on the molecular structure and the presence of other functional groups. For **4,4-Dinitrohex-1-ene**, several decomposition pathways can be postulated.

The primary decomposition is likely to be initiated by the scission of one of the C-NO₂ bonds, given that the carbon atom is substituted with two electron-withdrawing nitro groups, which can

weaken the C-N bond. The presence of the double bond in the molecule could also influence the decomposition mechanism, potentially participating in secondary reactions.

Quantitative Thermal Analysis Data (Representative)

The following tables summarize typical quantitative data obtained from thermal analysis of gem-dinitroalkanes and unsaturated nitro compounds. These values provide a probable range for the thermal stability of **4,4-Dinitrohex-1-ene**.

Table 1: Representative Differential Scanning Calorimetry (DSC) Data

Parameter	Expected Range for 4,4-Dinitrohex-1-ene
Onset Decomposition Temperature (T _{onset})	150 - 220 °C
Peak Decomposition Temperature (T _{peak})	180 - 250 °C
Enthalpy of Decomposition (ΔH _d)	800 - 1500 J/g

Table 2: Representative Thermogravimetric Analysis (TGA) Data

Parameter	Expected Range for 4,4-Dinitrohex-1-ene
Temperature of 5% Mass Loss (T _{5%})	140 - 210 °C
Temperature of Maximum Mass Loss Rate	170 - 240 °C
Residual Mass at 400 °C	< 10%

Table 3: Representative Kinetic Parameters of Decomposition

Parameter	Expected Range for 4,4-Dinitrohex-1-ene
Activation Energy (E _a)	120 - 180 kJ/mol
Pre-exponential Factor (A)	10 ¹² - 10 ¹⁸ s ⁻¹

Experimental Protocols

Detailed experimental methodologies are critical for obtaining reliable and reproducible data on the thermal stability of energetic materials. The following are standard protocols for DSC and TGA analysis.

Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the onset and peak decomposition temperatures, and the enthalpy of decomposition.

Apparatus: A calibrated Differential Scanning Calorimeter.

Procedure:

- A small sample (0.5 - 2.0 mg) of **4,4-Dinitrohex-1-ene** is accurately weighed into a hermetically sealed aluminum or gold-plated copper pan.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The sample is heated at a constant rate (e.g., 2, 5, 10, and 20 °C/min) under an inert atmosphere (e.g., nitrogen or argon) with a flow rate of 50 mL/min.
- The heat flow to the sample is recorded as a function of temperature.
- The onset temperature, peak temperature, and enthalpy of decomposition are determined from the resulting DSC curve.

Thermogravimetric Analysis (TGA) Protocol

Objective: To determine the mass loss of the sample as a function of temperature and to identify the temperature ranges of decomposition.

Apparatus: A calibrated Thermogravimetric Analyzer.

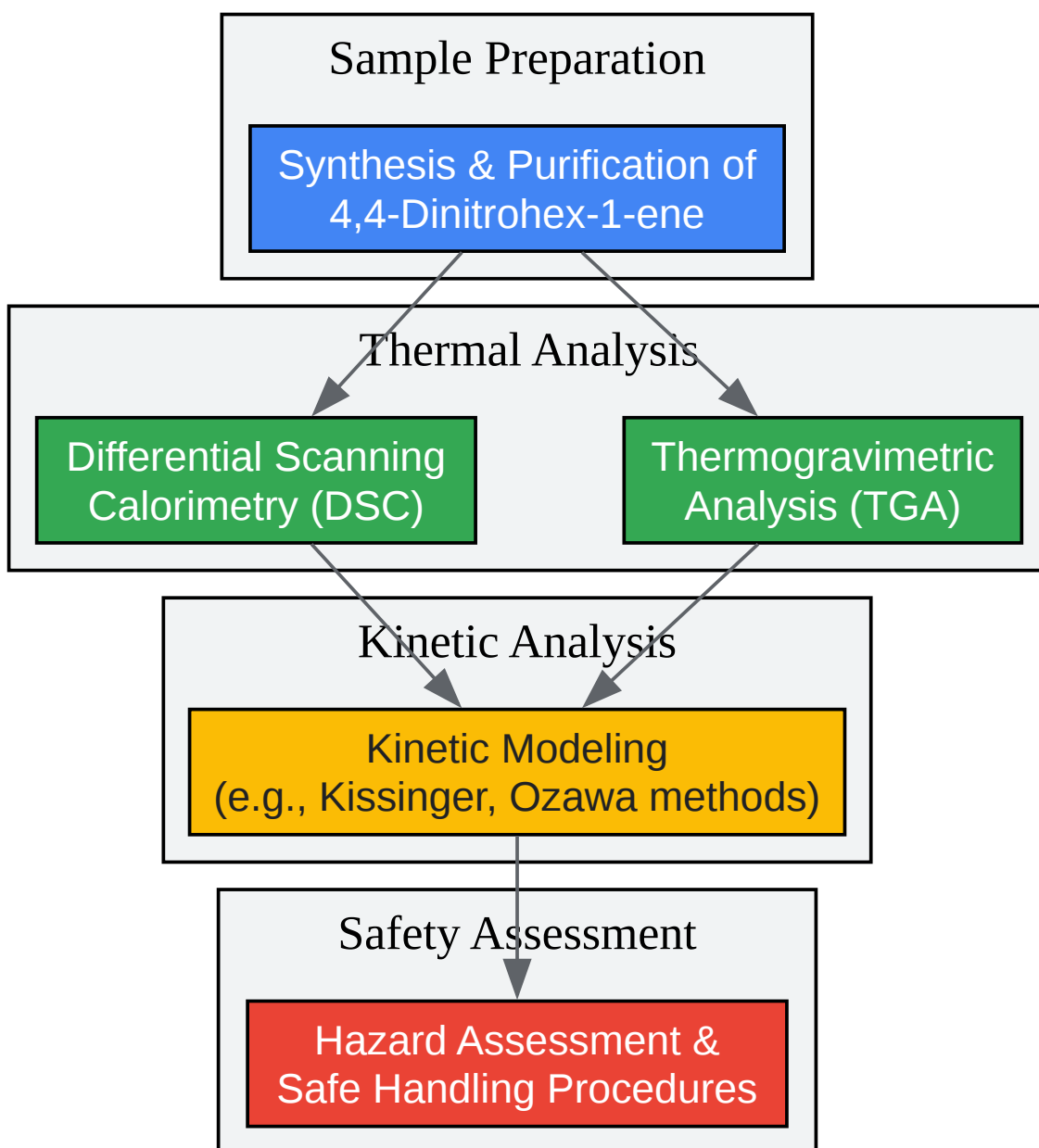
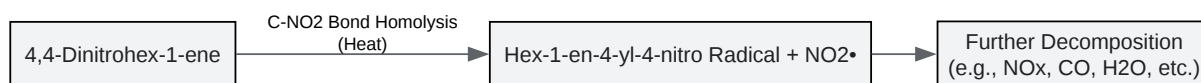
Procedure:

- A small sample (1 - 5 mg) of **4,4-Dinitrohex-1-ene** is placed in an open ceramic or platinum pan.
- The pan is placed in the TGA furnace.
- The sample is heated at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen or argon) with a flow rate of 50 mL/min.
- The mass of the sample is continuously recorded as a function of temperature.
- The TGA curve (mass vs. temperature) and its derivative (DTG curve, rate of mass loss vs. temperature) are analyzed to determine the temperatures of mass loss and the residual mass.

Visualizations

Postulated Decomposition Pathway

The following diagram illustrates a plausible initial step in the thermal decomposition of **4,4-Dinitrohex-1-ene**, involving the homolytic cleavage of a C-NO₂ bond.



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